

Solubility Profile of (4-(1-Hydroxyethyl)phenyl)boronic acid: A Technical Guide

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Compound of Interest

Compound Name: (4-(1-Hydroxyethyl)phenyl)boronic acid

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This technical guide provides a comprehensive overview of the solubility characteristics of **(4-(1-Hydroxyethyl)phenyl)boronic acid**. Due to the limited availability of specific quantitative solubility data for this compound in publicly accessible literature, this document focuses on providing qualitative solubility information, general trends based on related compounds, and robust experimental protocols to enable researchers to determine its solubility in various solvents.

(4-(1-Hydroxyethyl)phenyl)boronic acid is an organoboron compound featuring a boronic acid group and a hydroxyethyl substituent on a phenyl ring. This structure imparts a degree of polarity, influencing its solubility. Generally, it is characterized as a white to off-white solid. The presence of the hydroxyl group suggests its solubility in polar solvents.[\[1\]](#)

Qualitative Solubility of (4-(1-Hydroxyethyl)phenyl)boronic acid

(4-(1-Hydroxyethyl)phenyl)boronic acid is soluble in polar solvents such as water and alcohols.[\[1\]](#) The hydroxyethyl group enhances its solubility and reactivity, making it a useful building block in organic synthesis, particularly in coupling reactions.[\[1\]](#)

Solubility of Structurally Related Phenylboronic Acids

To provide a quantitative context, the following table summarizes the solubility data for the parent compound, phenylboronic acid, in various organic solvents. This data can serve as a useful proxy for estimating the solubility behavior of **(4-(1-Hydroxyethyl)phenyl)boronic acid**, though the hydroxyethyl substituent will likely increase its polarity and affinity for polar solvents.

Solvent	Chemical Class	Solubility of Phenylboronic Acid	Reference
Water	Protic	1.9 g/100 g H ₂ O at 20 °C	[2][3]
Dipropyl ether	Ether	High	[3]
Acetone	Ketone	High	[2][3][4]
3-Pentanone	Ketone	High	[3][4]
Chloroform	Halogenated	Moderate	[2][3][4]
Methylcyclohexane	Hydrocarbon	Very Low	[2][3][4]

Phenylboronic acid generally exhibits high solubility in ethers and ketones, moderate solubility in chloroform, and very low solubility in hydrocarbons.[2][3][4] The introduction of substituents on the phenyl ring can alter the solubility profile. For instance, introducing an isobutoxy group generally increases solubility in most organic solvents compared to the parent phenylboronic acid.[5]

Experimental Protocol: Determination of Solubility by the Dynamic Method

A common and reliable technique for determining the solubility of boronic acids is the dynamic method, which involves measuring the temperature at which a solid solute completely dissolves in a solvent upon controlled heating.

Principle: This method is based on observing the disappearance of turbidity of a solid-liquid mixture as the temperature is slowly increased. The temperature at which the solution becomes clear is considered the solubility temperature for that specific composition.

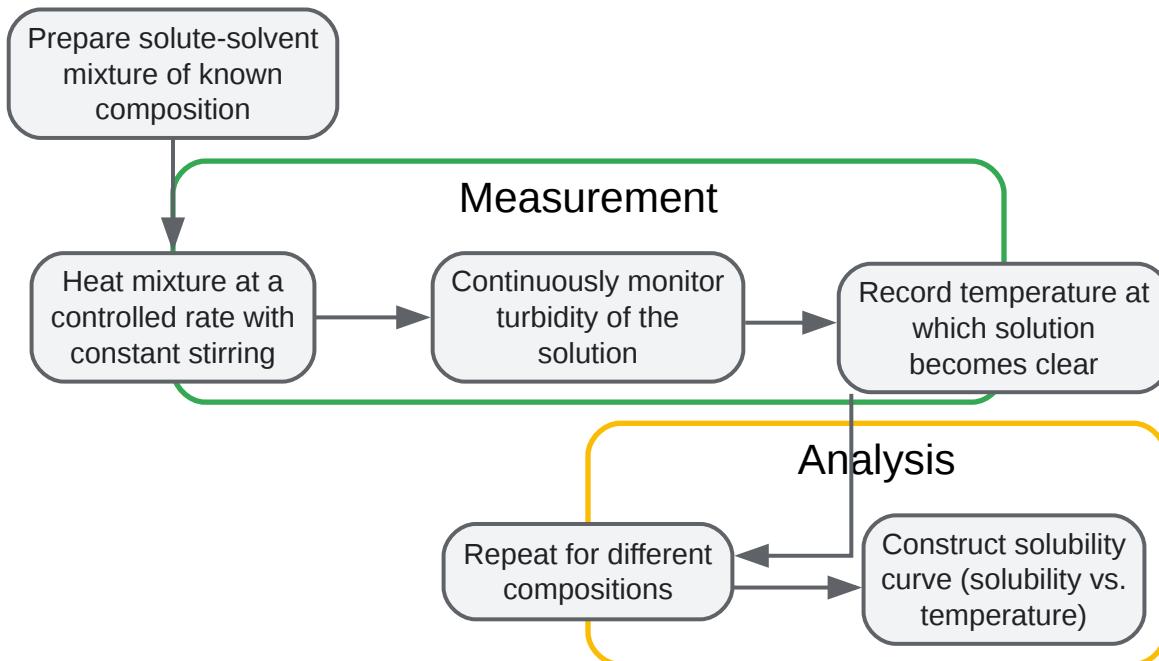
Apparatus:

- Jacketed glass vessel
- Magnetic stirrer
- Temperature probe (thermocouple or Pt100)
- Luminance probe or laser beam and detector for turbidity measurement
- Heating/cooling circulator

Procedure:

- **Sample Preparation:** A precise amount of the solute, **(4-(1-Hydroxyethyl)phenyl)boronic acid**, and the chosen solvent are weighed directly into the jacketed glass vessel.
- **Heating:** The mixture is stirred vigorously while the temperature of the vessel is slowly increased at a constant rate (e.g., 0.1-0.5 °C/min) using the circulator.
- **Turbidity Measurement:** The turbidity of the solution is continuously monitored. This can be done visually or, for more accuracy, by measuring the intensity of a light beam passing through the solution with a luminance probe.
- **Determination of Dissolution Temperature:** The temperature at which the last solid particles disappear and the solution becomes completely clear is recorded as the solubility temperature for that specific mole fraction.
- **Data Collection:** The procedure is repeated with different compositions of solute and solvent to construct a solubility curve (solubility as a function of temperature).

Dynamic Method for Solubility Determination



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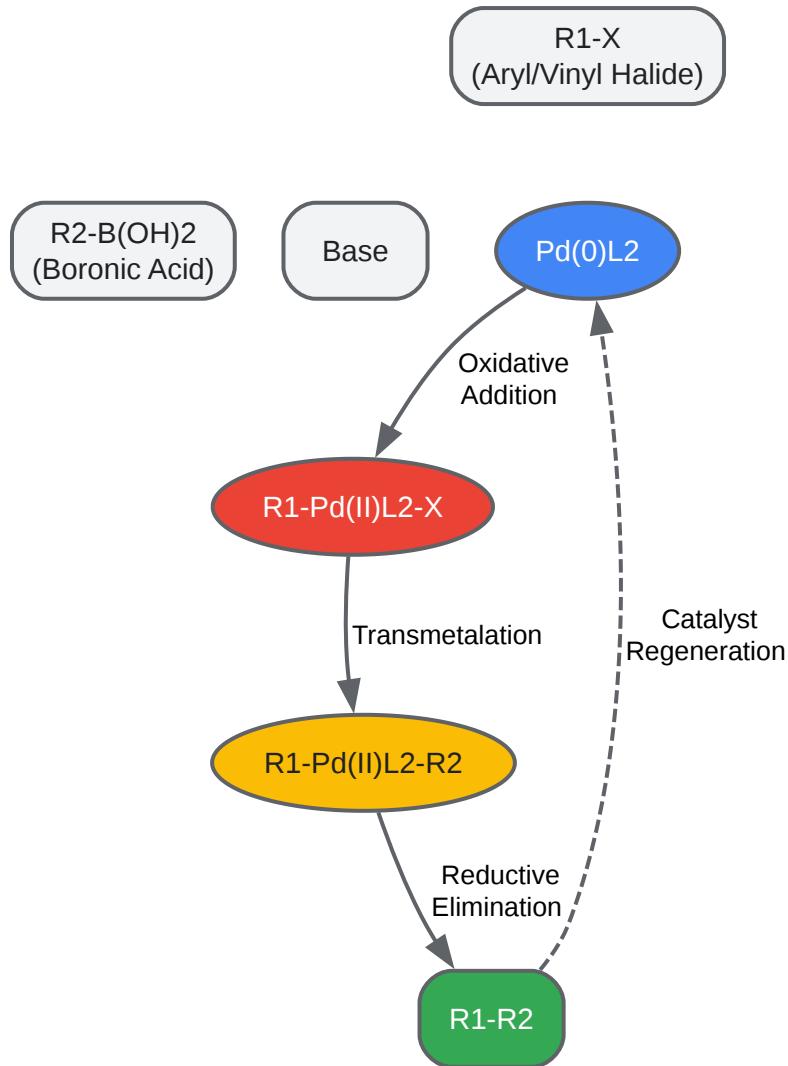
Dynamic Solubility Determination Workflow

Application in Suzuki-Miyaura Cross-Coupling

(4-(1-Hydroxyethyl)phenyl)boronic acid is a valuable reagent in Suzuki-Miyaura cross-coupling reactions, a powerful method for forming carbon-carbon bonds.^[1] Understanding its solubility is crucial for optimizing reaction conditions, as the choice of solvent significantly impacts reaction kinetics and yield.

The catalytic cycle of the Suzuki-Miyaura reaction generally involves three key steps: oxidative addition, transmetalation, and reductive elimination.

Suzuki-Miyaura Coupling Catalytic Cycle

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Suzuki-Miyaura Coupling Pathway

In conclusion, while specific quantitative solubility data for **(4-(1-Hydroxyethyl)phenyl)boronic acid** is not readily available, its chemical structure suggests solubility in polar solvents. The provided data for phenylboronic acid and the detailed experimental protocol for solubility determination offer a strong foundation for researchers working with this compound. A thorough understanding of its solubility is paramount for its effective use in synthetic applications such as the Suzuki-Miyaura cross-coupling reaction.

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